

Dimethyl Acetylenedicarboxylate: A Comprehensive Technical Guide to Physical Properties and Hazards

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Compound of Interest

Compound Name: *Dimethyl acetylenedicarboxylate*

Cat. No.: *B127807*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl acetylenedicarboxylate (DMAD) is a highly versatile and reactive organic compound with the chemical formula $C_6H_6O_4$. As a diester featuring a carbon-carbon triple bond conjugated with two ester groups, DMAD is a potent electrophile. This reactivity makes it a valuable reagent in a wide array of organic syntheses, most notably in cycloaddition reactions such as the Diels-Alder reaction and as a Michael acceptor. Its utility extends to the synthesis of complex heterocyclic compounds, pharmaceuticals, and advanced materials. This technical guide provides an in-depth overview of the physical properties and associated hazards of **dimethyl acetylenedicarboxylate**, offering critical information for its safe and effective handling in a laboratory setting.

Physical Properties

The physical characteristics of **dimethyl acetylenedicarboxylate** are well-documented, providing a clear profile of the substance under various conditions. These properties are crucial for its proper storage, handling, and use in experimental setups.

Summary of Physical Properties

The key physical properties of **dimethyl acetylenedicarboxylate** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ O ₄	
Molar Mass	142.11 g/mol	
Appearance	Colorless to yellow liquid	
Density	1.156 g/mL at 25 °C	
Melting Point	-18 °C	
Boiling Point	95-98 °C at 19 mmHg	
Flash Point	86 °C (closed cup)	
Solubility	Soluble in most organic solvents; insoluble in water.	
Refractive Index (n _{20/D})	1.447	

Experimental Protocols for Physical Property Determination

The following are generalized experimental protocols for determining the key physical properties of liquid compounds like **dimethyl acetylenedicarboxylate**. These are based on standard laboratory procedures.

1.2.1. Determination of Melting Point (for low-melting substances)

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For substances with a melting point below room temperature, a cooling method is employed.
- Methodology:
 - A small sample of **dimethyl acetylenedicarboxylate** is placed in a capillary tube.

- The capillary tube is attached to a thermometer.
- The assembly is placed in a cooling bath (e.g., a mixture of ice and salt or a cryostat).
- The temperature of the bath is slowly lowered.
- The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded as the freezing range, which corresponds to the melting range.

1.2.2. Determination of Boiling Point at Reduced Pressure

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure. For heat-sensitive compounds or those with high atmospheric boiling points, determination at reduced pressure is preferred to prevent decomposition.
- Methodology:
 - A small volume of **dimethyl acetylenedicarboxylate** is placed in a distillation flask with a boiling chip.
 - The flask is connected to a vacuum source and a manometer to monitor the pressure. A condenser and receiving flask are also attached.
 - The apparatus is evacuated to the desired pressure (e.g., 19 mmHg).
 - The flask is gently heated in a heating mantle or oil bath.
 - The temperature at which the liquid boils and a steady stream of condensate is observed is recorded as the boiling point at that pressure.

1.2.3. Determination of Density using a Pycnometer

- Principle: Density is the mass per unit volume of a substance. A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements of liquids.
- Methodology:

- The empty, clean, and dry pycnometer is accurately weighed (m_1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The volume of the pycnometer (V) can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with **dimethyl acetylenedicarboxylate** at the same temperature and weighed (m_3).
- The density of **dimethyl acetylenedicarboxylate** (ρ) is calculated using the formula: $\rho = (m_3 - m_1) / V$.

1.2.4. Determination of Flash Point (Pensky-Martens Closed-Cup Method - ASTM D93)

- Principle: The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface. The Pensky-Martens closed-cup method is suitable for liquids with a flash point above 40°C.
- Methodology:
 - A brass test cup is filled with the sample to a specified level.
 - The cup is heated at a slow, constant rate.
 - A stirring mechanism ensures uniform temperature distribution.
 - At regular temperature intervals, an ignition source is briefly introduced into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the vapors ignite with a distinct flash.

Hazards and Safety Information

Dimethyl acetylenedicarboxylate is a hazardous chemical that requires careful handling to avoid adverse health effects and accidents.

GHS Classification and Hazards

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	GHS07	Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 1B	GHS05	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	Category 1	GHS05	Danger	H318: Causes serious eye damage.
Flammable Liquids	Category 4	None	Warning	H227: Combustible liquid.

Toxicological Properties

- Acute Oral Toxicity (LD50): The median lethal dose (LD50) for oral administration in mice is reported to be 550 mg/kg.
- Skin Corrosion/Irritation: Causes severe skin burns.
- Serious Eye Damage/Irritation: Causes serious eye damage.
- Inhalation: May cause respiratory irritation.

Experimental Protocols for Hazard Assessment

The following are summaries of standard OECD guidelines for assessing the hazards of chemical substances.

2.3.1. OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

- Principle: This method is an alternative to the classical LD50 test, using fewer animals and causing less suffering. It determines a dose that produces evident toxicity but not lethality.
- Methodology:
 - A single sex (usually female rats) is used.
 - A sighting study is performed with a single animal to determine the appropriate starting dose.
 - In the main study, a group of animals (typically 5) is dosed at one of the fixed dose levels (5, 50, 300, or 2000 mg/kg).
 - Animals are observed for signs of toxicity and mortality for at least 14 days.
 - Based on the outcome, the substance is classified into one of the GHS categories.

2.3.2. OECD Guideline 404: Acute Dermal Irritation/Corrosion

- Principle: This test evaluates the potential of a substance to cause skin irritation or corrosion.
- Methodology:
 - The test substance is applied to a small area of the skin of a single animal (typically a rabbit).
 - The treated area is covered with a gauze patch for a 4-hour exposure period.
 - After exposure, the substance is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals over 14 days.
 - If corrosive effects are not observed, the test may be repeated on additional animals to confirm the results.

2.3.3. OECD Guideline 405: Acute Eye Irritation/Corrosion

- Principle: This guideline assesses the potential of a substance to cause eye irritation or damage.

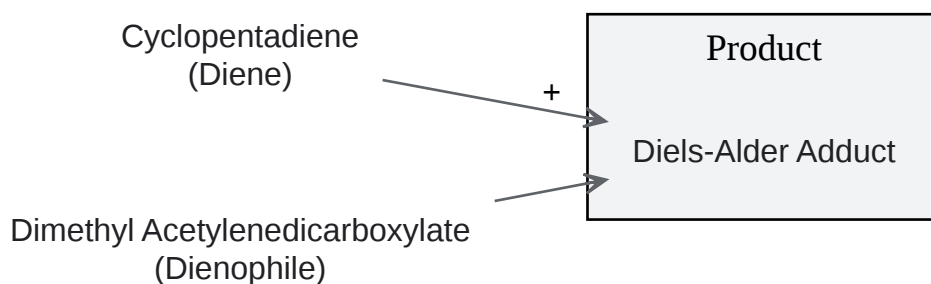
- Methodology:
 - A single dose of the test substance is applied to the conjunctival sac of one eye of a single animal (typically a rabbit). The other eye serves as a control.
 - The eye is examined for effects on the cornea, iris, and conjunctiva at specified intervals (1, 24, 48, and 72 hours) and daily thereafter for up to 21 days.
 - If no severe irritation or corrosion is observed, the test may be confirmed on up to two additional animals.

Reactivity and Stability

- Reactivity: **Dimethyl acetylenedicarboxylate** is a highly reactive compound. It is a potent dienophile in Diels-Alder reactions and a strong Michael acceptor. It can undergo violent reactions with strong oxidizing agents, strong acids, strong alkalis, and strong reducing agents.
- Stability: The compound is stable under normal laboratory conditions but is sensitive to light.

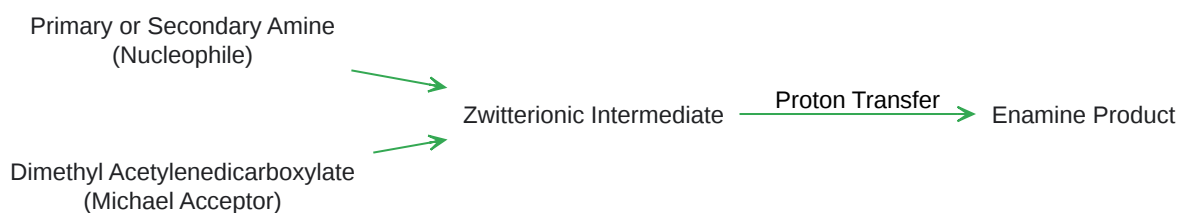
Visualizations of Key Processes

The following diagrams illustrate important reactions and workflows involving **dimethyl acetylenedicarboxylate**.



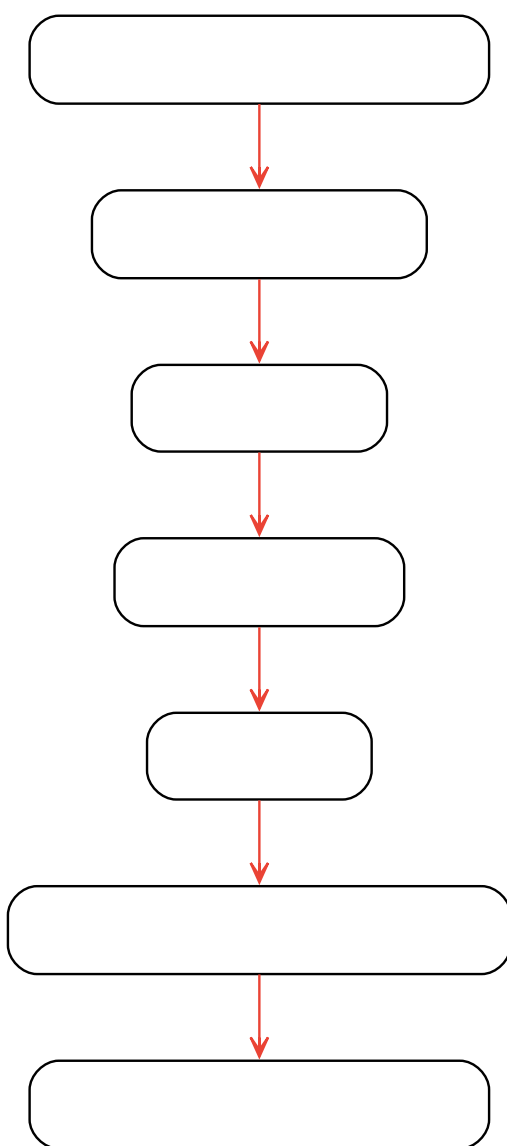
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Caption: Diels-Alder reaction of DMAD with cyclopentadiene.



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Caption: Michael addition of an amine to DMAD.



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Caption: Synthesis workflow for **dimethyl acetylenedicarboxylate**.

Conclusion

Dimethyl acetylenedicarboxylate is an indispensable reagent in modern organic synthesis, offering a pathway to a diverse range of molecular architectures. However, its high reactivity is accompanied by significant hazards that demand rigorous safety protocols. A thorough understanding of its physical properties is essential for designing and executing experiments safely and efficiently. Researchers, scientists, and drug development professionals must adhere to strict safety guidelines, including the use of appropriate personal protective equipment, to mitigate the risks associated with this valuable yet hazardous compound. By following the information outlined in this guide, users can harness the synthetic potential of **dimethyl acetylenedicarboxylate** while ensuring a safe laboratory environment.

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